Application Notes and Protocols for Confocal Imaging of LDS-751

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Compound of Interest	
Compound Name:	*LDS-751*
CAS No.:	*181885-68-7*
Cat. No.:	*B1143153*

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This document provides detailed guidelines and protocols for the use of **LDS-751** in confocal microscopy. **LDS-751** is a cell-permeant fluorescent dye commonly used for staining nucleic acids and, in viable cells, for visualizing mitochondria.

Overview of LDS-751

LDS-751 is a versatile dye with spectral properties that make it suitable for multicolor imaging. Its fluorescence emission is significantly enhanced upon binding to double-stranded DNA (dsDNA), with an approximate 20-fold increase in quantum yield.[1][2] While it is known as a nucleic acid stain, in live, nucleated cells, it is often excluded from the nucleus and instead accumulates in mitochondria with polarized membranes.[1][2][3][4] This characteristic makes it a useful tool for assessing mitochondrial status.

Key Properties of **LDS-751**:

- Molecular Weight: 471.98 g/mol

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- Solubility: Soluble in dimethylsulfoxide (DMSO) and water.[1]
- Appearance: Dark green powder.[1]

Spectral Properties and Confocal Settings

Successful imaging of **LDS-751** requires careful selection of excitation and emission parameters to maximize signal and minimize crosstalk with other fluorophores.

Spectral Characteristics:

- Excitation Maximum: ~540-543 nm when bound to dsDNA.[1][2][5][6]
- Emission Maximum: ~710-712 nm.[1][2][5][7]

The broad excitation spectrum of **LDS-751** allows for the use of several common laser lines, providing flexibility in experimental design.

Table 1: Recommended Confocal Microscopy Settings for **LDS-751**

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Parameter	Recommended Setting	Notes
Excitation Laser Line	561 nm	Optimal for peak excitation.
532 nm or 543 nm	Good alternatives, close to the excitation maximum.[5]	
488 nm	Can be used, though less efficient.[1][2]	
Dichroic Mirror	Wavelength that reflects the excitation laser and transmits the emission.	Example: A dichroic that cuts off around 600 nm.
Emission Filter	Long-pass or band-pass filter	Example: 650 nm long-pass or a 695/40 nm band-pass filter.[5]
Pinhole Size	1 Airy Unit (AU)	Provides a good balance between signal detection and optical sectioning. Can be adjusted as needed.
Detector	Photomultiplier Tube (PMT) or Hybrid Detector (HyD)	Standard detectors for confocal microscopy.

Experimental Protocols

The following protocols provide a starting point for staining both suspension and adherent cells with **LDS-751**. Optimization of dye concentration and incubation time may be necessary for specific cell types and experimental conditions.

3.1. Reagent Preparation

- **LDS-751** Stock Solution (5-10 mM): Dissolve the **LDS-751** powder in high-quality, anhydrous DMSO to make a 5-10 mM stock solution.[1] Store at -20°C, protected from light.
- **LDS-751** Working Solution (1-10 µM): Dilute the stock solution in a buffer of choice (e.g., PBS or serum-free medium) to the final working concentration.[1] It is recommended to test a range of concentrations to find the optimal one for your experiment.

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3.2. Staining Protocol for Suspension Cells

- Harvest cells and centrifuge at 1000 x g for 3-5 minutes at 4°C.
- Discard the supernatant and wash the cells twice with Phosphate-Buffered Saline (PBS).
- Resuspend the cell pellet in the desired buffer.
- Add the **LDS-751** working solution to the cell suspension and mix gently.
- Incubate for 15-60 minutes at room temperature, protected from light.[1]
- (Optional) Wash the cells with PBS to remove excess dye.
- Resuspend the cells in an appropriate imaging medium.
- Proceed with confocal imaging.

3.3. Staining Protocol for Adherent Cells

- Grow cells on coverslips or in imaging dishes to the desired confluency.
- Remove the culture medium and wash the cells twice with PBS.
- Add the **LDS-751** working solution to the cells.
- Incubate for 15-60 minutes at room temperature, protected from light.[1]
- Remove the staining solution and wash the cells two to three times with PBS.
- Add fresh imaging medium to the cells.
- Proceed with confocal imaging.

3.4. Fixation and Permeabilization (for nuclear staining)

If the primary target is nuclear DNA, fixation and permeabilization are necessary.

- After staining, wash the cells with PBS.

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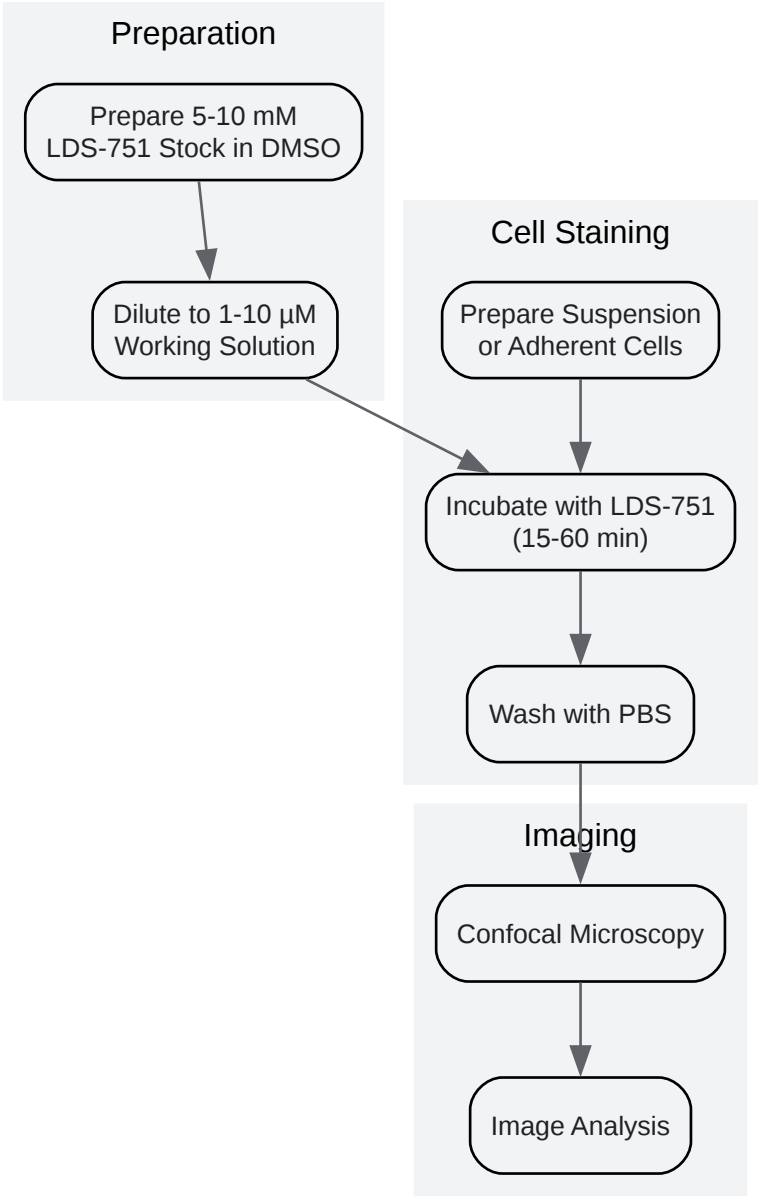
- Fix the cells with 3.7% formaldehyde for 10 minutes.[8]
- Wash three times with PBS.
- Permeabilize the cells with 0.2% Triton X-100 for 5 minutes.[8]
- Wash three times with PBS.
- Mount the coverslip with an antifade mounting medium.[8]

Visualization Workflows

Experimental Workflow for **LDS-751** Staining

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LDS-751 Staining and Imaging Workflow

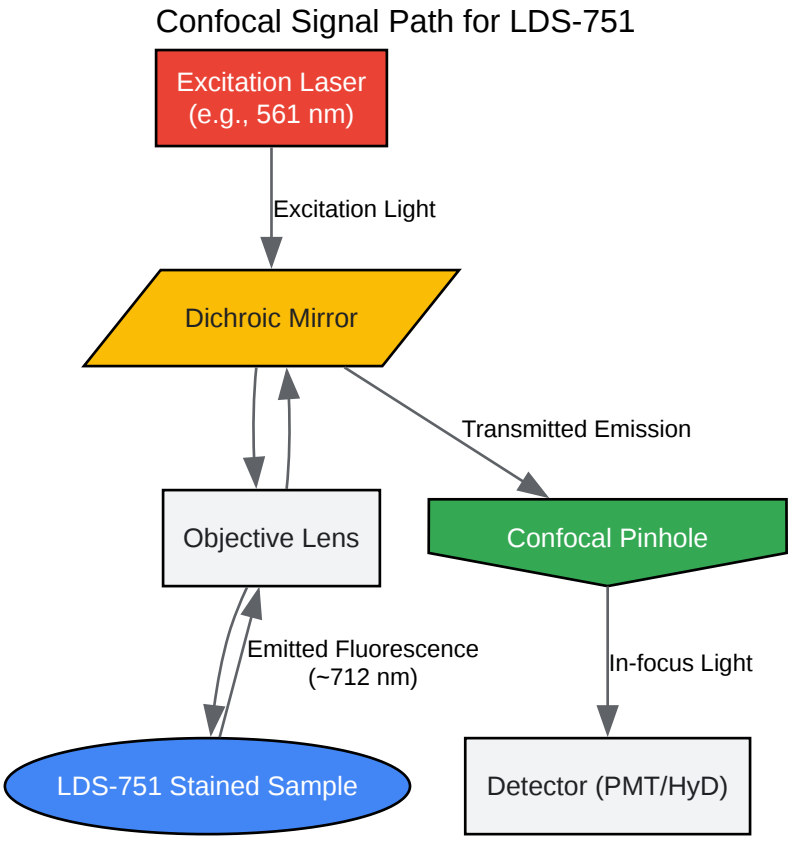


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Caption: A flowchart of the **LDS-751** staining and imaging process.

Confocal Microscopy Signal Pathway for **LDS-751**

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